

(Rac)-Carisbamate-d4: A Technical Guide for Drug Development Professionals

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Compound of Interest

Compound Name: (Rac)-Carisbamate-d4

Cat. No.: B12404158

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An In-depth Whitepaper on the Physicochemical Properties, Mechanism of Action, and Analytical Quantification of **(Rac)-Carisbamate-d4**

This technical guide provides a comprehensive overview of **(Rac)-Carisbamate-d4**, a deuterated analog of the anticonvulsant drug Carisbamate. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, the pharmacological action of its parent compound, and protocols for its use as an internal standard in analytical studies.

Core Physicochemical Data

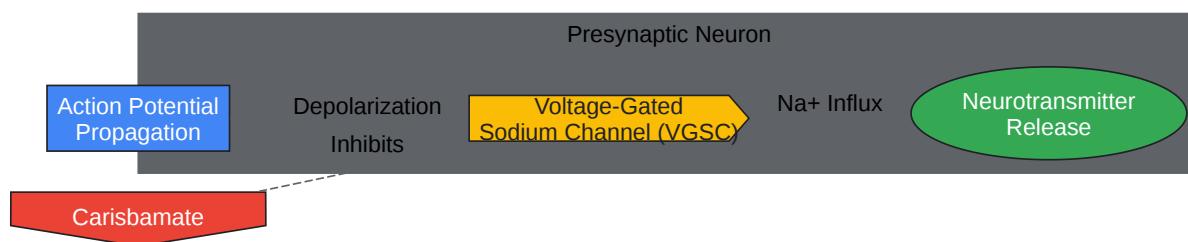
(Rac)-Carisbamate-d4 is a stable, isotopically labeled form of Carisbamate, designed for use in quantitative bioanalytical assays. The incorporation of four deuterium atoms provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based methods.

Property	Value	Reference
CAS Number	1329808-36-7	[1]
Molecular Weight	219.66 g/mol	[1]
Molecular Formula	C ₉ H ₆ D ₄ ClNO ₃	
IUPAC Name	2-(2-chlorophenyl-3,4,5,6-d4)-2-hydroxyethyl carbamate	[1]
Synonyms	(Rac)-Carisbamate-d4	
Parent Drug	Carisbamate	[1]

Pharmacological Context: The Mechanism of Action of Carisbamate

(Rac)-Carisbamate-d4 serves as an analytical tool in the study of Carisbamate. Therefore, understanding the mechanism of action of the parent compound is crucial for contextualizing its research applications. While the precise mechanism of Carisbamate is not fully elucidated, extensive research points to its role as a modulator of neuronal excitability, primarily through the inhibition of voltage-gated sodium channels.[2] There is also evidence suggesting an influence on GABAergic neurotransmission.

Carisbamate has been shown to produce a concentration-, voltage-, and use-dependent inhibition of voltage-gated sodium channels. This action effectively reduces the repetitive firing of action potentials in neurons, a key factor in seizure propagation.



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Proposed mechanism of Carisbamate action.

Experimental Protocols: Quantification of Carisbamate using (Rac)-Carisbamate-d4

The primary application of **(Rac)-Carisbamate-d4** is as an internal standard in the quantitative analysis of Carisbamate in biological matrices. Below is a detailed methodology adapted from established liquid chromatography-mass spectrometry (LC-MS) protocols for Carisbamate.

Objective: To accurately quantify the concentration of Carisbamate in plasma samples using a liquid chromatography-quadrupole time-of-flight mass spectrometry (LC-qTOF-MS) method with **(Rac)-Carisbamate-d4** as an internal standard.

Materials and Reagents:

- Carisbamate analytical standard
- **(Rac)-Carisbamate-d4** (internal standard)
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Control plasma (e.g., rat or human)

Instrumentation:

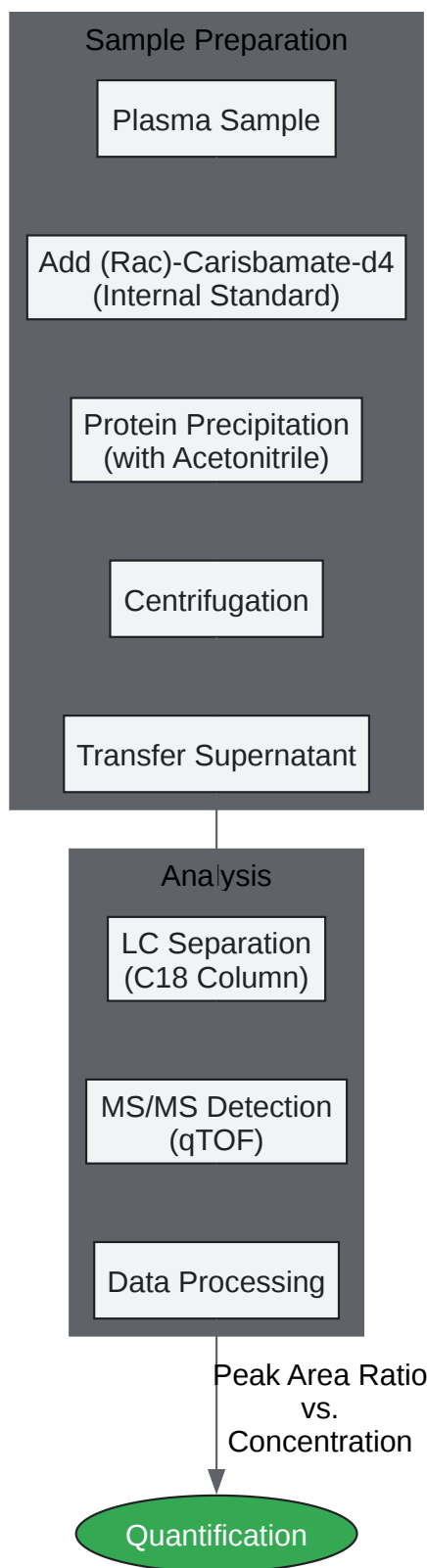
- High-Performance Liquid Chromatography (HPLC) system
- Quadrupole Time-of-Flight (qTOF) Mass Spectrometer

Procedure:

- Standard and Internal Standard Preparation:

- Prepare stock solutions of Carisbamate and **(Rac)-Carisbamate-d4** in a suitable organic solvent (e.g., acetonitrile).
- Create a series of working standard solutions of Carisbamate by serial dilution of the stock solution.
- Prepare a working solution of the internal standard, **(Rac)-Carisbamate-d4**, at a constant concentration.
- Sample Preparation (Protein Precipitation):
 - To a 50 μ L aliquot of plasma sample (calibration standard, quality control, or unknown), add a fixed volume of the internal standard working solution.
 - Vortex briefly.
 - Add three volumes of cold acetonitrile to precipitate plasma proteins.
 - Vortex vigorously for 1-2 minutes.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube for LC-MS analysis.
- LC-MS/MS Analysis:
 - Chromatographic Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient from low to high organic phase (Mobile Phase B) to ensure separation of the analyte from matrix components.
 - Flow Rate: A typical flow rate for analytical LC columns (e.g., 0.4 mL/min).

- Injection Volume: 5-10 μL .
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Scan Mode: Product ion scan for quantitative analysis.
 - Precursor and Product Ions:
 - Carisbamate: Monitor the transition of the protonated molecule $[\text{M}+\text{H}]^+$ to a specific product ion.
 - **(Rac)-Carisbamate-d4**: Monitor the transition of its corresponding protonated molecule $[\text{M}+\text{H}]^+$ to its product ion. The mass shift of +4 Da will differentiate it from the unlabeled Carisbamate.
 - Source Parameters: Optimize source temperature, ion spray voltage, and gas flows for maximum signal intensity.
- Data Analysis and Quantification:
 - Integrate the peak areas for both Carisbamate and **(Rac)-Carisbamate-d4**.
 - Calculate the peak area ratio of Carisbamate to **(Rac)-Carisbamate-d4**.
 - Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibration standards.
 - Determine the concentration of Carisbamate in the unknown samples by interpolating their peak area ratios from the calibration curve.



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Workflow for Carisbamate quantification.

Conclusion

(Rac)-Carisbamate-d4 is an indispensable tool for the accurate and precise quantification of Carisbamate in preclinical and clinical research. Its use as an internal standard corrects for variability in sample preparation and analysis, ensuring high-quality data for pharmacokinetic, pharmacodynamic, and toxicological studies. The methodologies and data presented in this guide provide a solid foundation for the integration of **(Rac)-Carisbamate-d4** into drug development workflows.

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References

- 1. Voltage-gated sodium channels: Pharmaceutical targets via anticonvulsants to treat epileptic syndromes - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Carisbamate, a novel neuromodulator, inhibits voltage-gated sodium channels and action potential firing of rat hippocampal neurons - PubMed [pubmed.ncbi.nlm.nih.gov]
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